

Application Notes and Protocols for CBPD-268 in Primary Cell Cultures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CBPD-268

Cat. No.: B12365627

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Introduction

CBPD-268 is a potent and orally active Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of the homologous transcriptional coactivators, CREB-binding protein (CBP) and p300. As a heterobifunctional molecule, **CBPD-268** links the CBP/p300 proteins to the E3 ubiquitin ligase cereblon, thereby triggering their ubiquitination and subsequent degradation by the proteasome.^[1] This targeted protein degradation leads to the downregulation of oncogenic transcriptional programs, making **CBPD-268** a valuable tool for cancer research, particularly in the context of androgen receptor-positive prostate cancer.^{[1][2][3][4][5]}

These application notes provide a comprehensive guide for the use of **CBPD-268** in primary cell cultures, offering detailed protocols for handling, treatment, and downstream analysis. Given the sensitive nature of primary cells, these protocols have been adapted to ensure optimal viability and experimental outcomes.

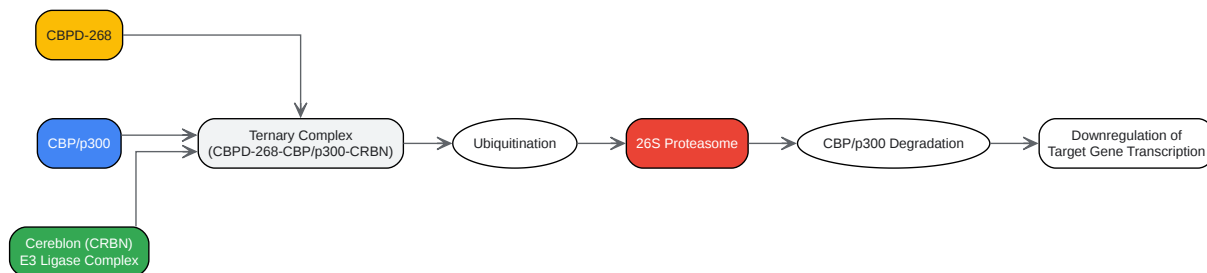
Physicochemical Properties and Storage

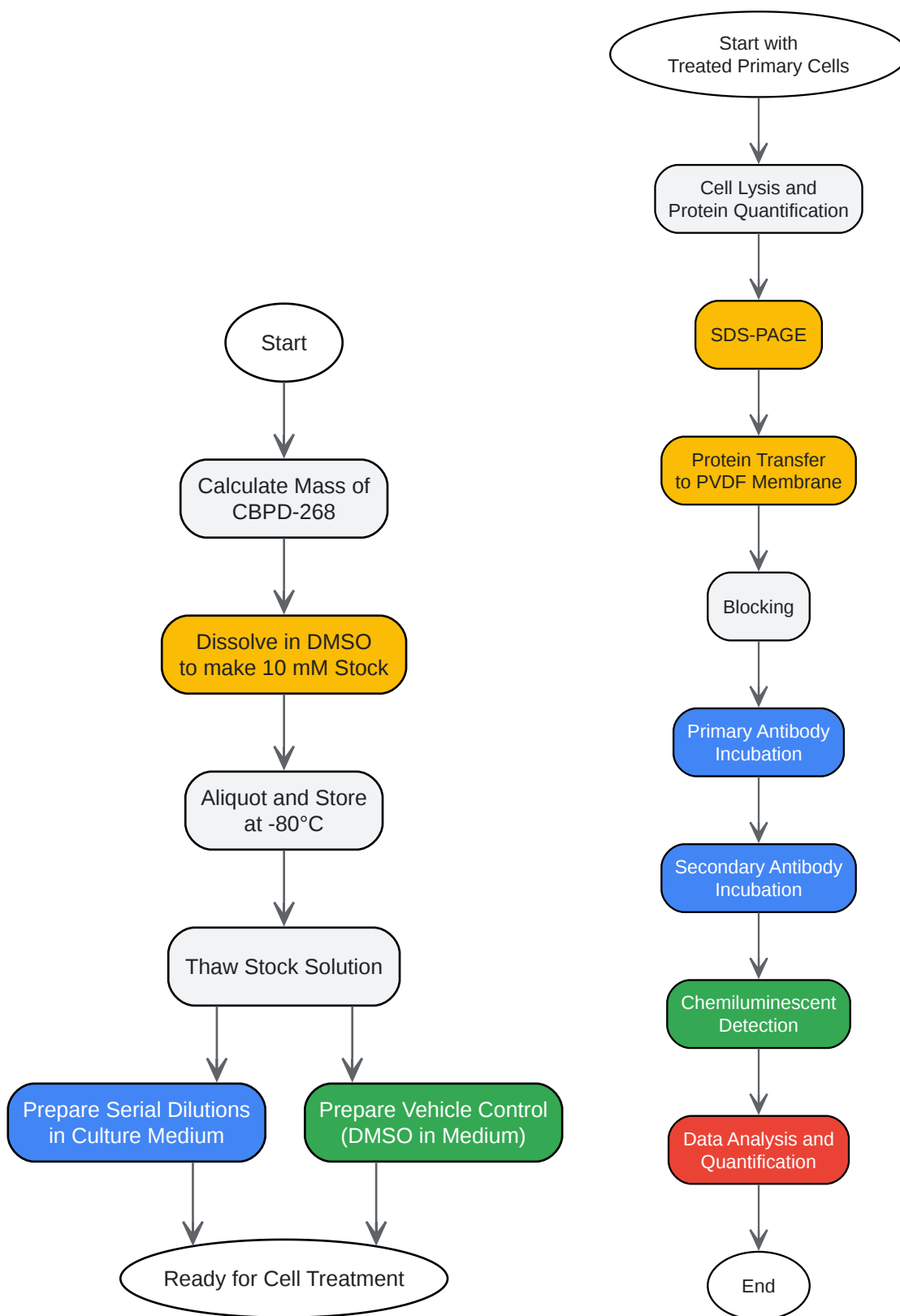
Proper handling and storage of **CBPD-268** are crucial for maintaining its stability and activity.

Property	Value	Source
Molecular Weight	819.91 g/mol	[6]
Solubility	10 mM in DMSO	[2]
Storage of Solid	-20°C for 12 months; 4°C for 6 months	[2]
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month (aliquot to avoid freeze-thaw cycles)	[1]

Mechanism of Action of CBPD-268

The mechanism of action of **CBPD-268** involves the hijacking of the ubiquitin-proteasome system to induce the degradation of CBP and p300.





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